

Spiro[chroman-2,1'-cyclobutan]-4-amine: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Spiro[chroman-2,1'-cyclobutan]-4-amine

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Introduction

Spirocyclic scaffolds have garnered significant attention in medicinal chemistry due to their inherent three-dimensionality and conformational rigidity, which can lead to improved potency and selectivity for biological targets. Among these, the spirochroman framework is a "privileged structure," forming the core of numerous biologically active compounds. This technical guide provides an in-depth overview of the chemical properties, synthesis, and potential biological activities of a specific spirochroman derivative, **Spiro[chroman-2,1'-cyclobutan]-4-amine**. Due to the limited availability of data for this exact molecule, information from closely related analogs is included to provide a broader context and predictive insights.

Chemical Properties

Spiro[chroman-2,1'-cyclobutan]-4-amine, also known as 3,4-dihydrospiro[1-benzopyran-2,1'-cyclobutane]-4-amine, is a unique molecule combining the chroman and cyclobutane ring systems. The spirocyclic nature of the compound imparts a distinct three-dimensional architecture.

Property	Value	Source
IUPAC Name	spiro[chroman-2,1'-cyclobutan]-4-amine	-
CAS Number	934554-38-8	[1]
Molecular Formula	C ₁₂ H ₁₅ NO	[2]
Molecular Weight	189.25 g/mol	[2][3]
Melting Point	Not available	-
Boiling Point	Not available	-
Solubility	Not available	-

A related substituted analog, 7-phenylmethoxy-4-spiro[3,4-dihydro-2H-1-benzopyran-2,1'-cyclobutane]amine (CAS: 1169847-80-6), has the following computed properties:

Property	Value	Source
Molecular Formula	C ₁₉ H ₂₁ NO ₂	[4]
Molecular Weight	295.4 g/mol	[4]
XLogP3-AA	3.1	[4]
Hydrogen Bond Donor Count	1	[4]
Hydrogen Bond Acceptor Count	3	[4]
Rotatable Bond Count	3	[4]

Experimental Protocols

A definitive, published experimental protocol for the synthesis of **Spiro[chroman-2,1'-cyclobutan]-4-amine** is not readily available in the public domain. However, based on the synthesis of analogous spirochromanones and their subsequent conversion to amines, a

plausible synthetic route can be proposed. The synthesis would likely proceed in two main stages:

- Synthesis of the precursor, Spiro[chroman-2,1'-cyclobutan]-4-one.
- Conversion of the ketone to the target amine.

Synthesis of Spiro[chroman-2,1'-cyclobutan]-4-one

The synthesis of the spirochromanone precursor can be achieved via a condensation reaction. A common method for creating similar spirochromanones is the Kabbe condensation.[5]

General Protocol (adapted from related syntheses):

- Reaction: A mixture of a 2-hydroxyacetophenone and cyclobutanone is reacted in the presence of a secondary amine catalyst, such as pyrrolidine or morpholine.
- Solvent: A suitable solvent like methanol or ethanol is typically used.
- Temperature: The reaction is often carried out at reflux.
- Purification: The resulting spiro[chroman-2,1'-cyclobutan]-4-one can be purified using standard techniques such as column chromatography.

Synthesis of Spiro[chroman-2,1'-cyclobutan]-4-amine from the Ketone

The conversion of the spirochromanone to the corresponding amine can be accomplished through reductive amination.

General Protocol:

- Reaction: Spiro[chroman-2,1'-cyclobutan]-4-one is reacted with a source of ammonia (e.g., ammonium acetate or ammonia in methanol) and a reducing agent.
- Reducing Agent: Common reducing agents for this transformation include sodium cyanoborohydride (NaBH_3CN) or sodium triacetoxyborohydride ($\text{NaBH}(\text{OAc})_3$).

- Solvent: The reaction is typically performed in an alcoholic solvent like methanol or ethanol.
- Purification: The final product, **Spiro[chroman-2,1'-cyclobutan]-4-amine**, would be purified by techniques such as extraction followed by chromatography or crystallization.

Potential Biological Activities and Signaling Pathways

While specific biological data for **Spiro[chroman-2,1'-cyclobutan]-4-amine** is scarce, the broader class of spirochroman derivatives has been shown to possess a range of pharmacological activities.^[6] These activities suggest potential interactions with various biological pathways.

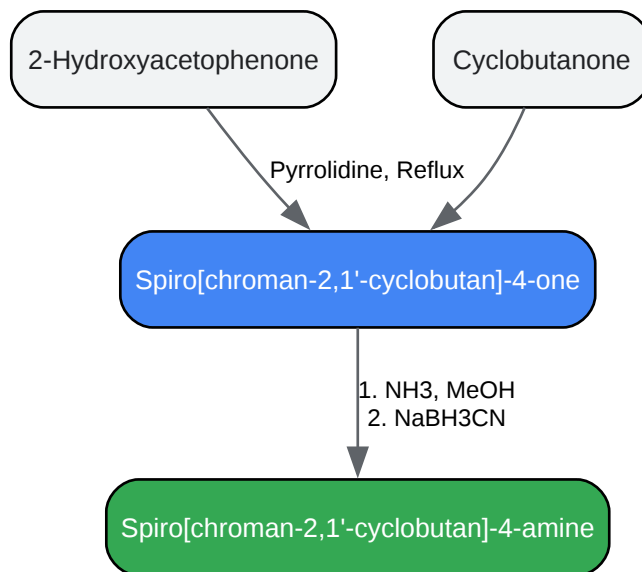
Known activities of related spirochroman compounds include:

- Antimicrobial Activity: Some spirochromanone derivatives have demonstrated activity against both Gram-positive and Gram-negative bacteria.^[6] The mechanism could involve the disruption of bacterial cell membranes or inhibition of essential enzymes.
- Antioxidant Activity: The chroman moiety is known for its antioxidant properties, and spirochroman derivatives have been evaluated for their ability to scavenge free radicals.^[6]
- Quorum Sensing Inhibition: Novel spiro-4-chromanones have been identified as potent inhibitors of bacterial quorum sensing, a cell-to-cell communication system that regulates virulence.^[7] This suggests that these compounds could interfere with bacterial signaling pathways.
- Anticancer Activity: Analogs of the natural product illudin S containing a spiro-cyclobutane ring have been synthesized and evaluated for their cytotoxicity against tumor cell lines.^[8]

Based on these findings, a hypothetical screening workflow for **Spiro[chroman-2,1'-cyclobutan]-4-amine** could be proposed to investigate its potential therapeutic applications.

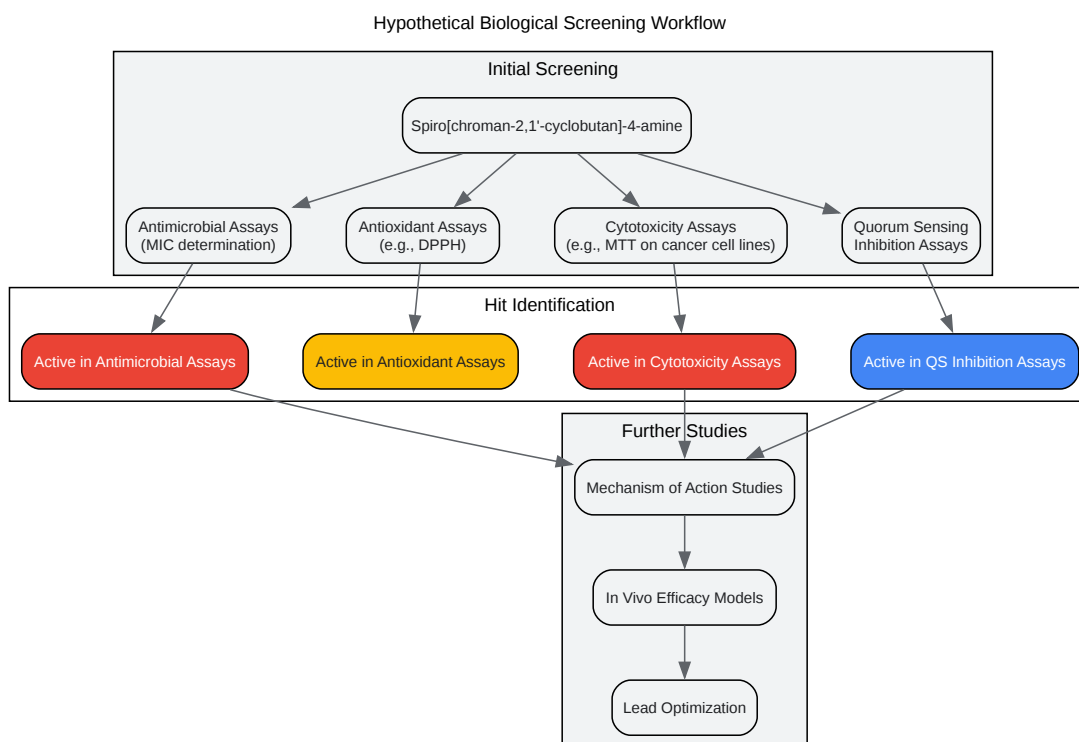
Visualizations

Synthetic Pathway for Spiro[chroman-2,1'-cyclobutan]-4-amine



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Caption: Proposed synthetic pathway for **Spiro[chroman-2,1'-cyclobutan]-4-amine**.



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Caption: A hypothetical workflow for the biological evaluation of **Spiro[chroman-2,1'-cyclobutan]-4-amine**.

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